

10-Deacetylyunnanxane CAS number and molecular weight

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Compound of Interest

Compound Name: 10-Deacetylyunnanxane

Cat. No.: B593532

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In-Depth Technical Guide: 10-Deacetylyunnanxane

For Researchers, Scientists, and Drug Development Professionals

Introduction

10-Deacetylyunnanxane is a diterpenoid compound.[1] While specific, in-depth research on the biological activity, experimental protocols, and signaling pathways of **10-**

Deacetylyunnanxane is limited in publicly available scientific literature, this guide provides its core physicochemical properties. Additionally, it outlines general experimental methodologies and potential signaling pathways associated with cytotoxic diterpenoids, a class of compounds to which **10-Deacetylyunnanxane** belongs. This information is intended to serve as a foundational resource for researchers interested in this and related natural products.

Core Physicochemical Data

The fundamental physicochemical properties of **10-Deacetylyunnanxane** have been identified as follows:

Property	Value	Source
CAS Number	1333323-17-3	[1]
Molecular Formula	C ₂₉ H ₄₄ O ₈	[1]
Molecular Weight	520.66 g/mol	[1]
Physical Description	Powder	[1]

General Experimental Protocols for Diterpenoid Cytotoxicity Assessment

Given the lack of specific experimental data for **10-Deacetylyunnanxane**, a standard protocol for evaluating the cytotoxicity of related diterpenoids against cancer cell lines is presented below. The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a common colorimetric method used to assess cell metabolic activity, which serves as an indicator of cell viability.[\[2\]](#)

Step	Procedure	Details
1. Cell Seeding	Plate cancer cells in 96-well plates.	Seed at a density of 5×10^3 to 1×10^4 cells/well in 100 μL of complete culture medium. Incubate for 24 hours at 37°C in a humidified 5% CO_2 atmosphere to allow for cell attachment. [2]
2. Compound Treatment	Introduce the test compound at various concentrations.	Prepare serial dilutions of the diterpenoid in the culture medium. Replace the existing medium with 100 μL of the medium containing the desired concentrations of the compound. Include vehicle and positive controls. Incubate for 24, 48, or 72 hours. [2]
3. MTT Addition	Add MTT solution to each well.	Following the incubation period, add 10 μL of MTT solution (5 mg/mL in PBS) to each well. [2]
4. Incubation	Allow for formazan crystal formation.	Incubate the plate for 4 hours at 37°C in the dark. During this time, mitochondrial dehydrogenases in viable cells will reduce the yellow MTT to purple formazan crystals. [2]
5. Solubilization	Dissolve the formazan crystals.	Add 100 μL of a solubilization solution (e.g., DMSO or a specialized reagent) to each well to dissolve the purple formazan crystals.
6. Absorbance Measurement	Quantify the color change.	Measure the absorbance of the wells at a wavelength of

approximately 570 nm using a microplate reader.

7. Data Analysis

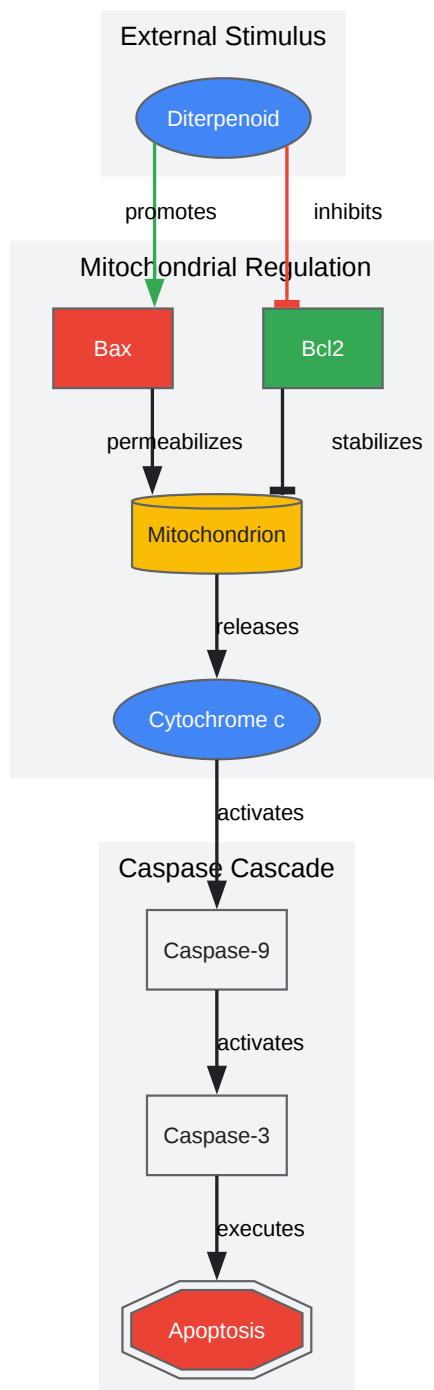
Determine the IC₅₀ value.

The absorbance is directly proportional to the number of viable cells. Calculate the percentage of cell viability for each concentration relative to the vehicle control. The IC₅₀ value, the concentration at which 50% of cell growth is inhibited, can then be determined.

Potential Signaling Pathways for Cytotoxic Diterpenoids

Many diterpenoids exert their cytotoxic effects by inducing apoptosis (programmed cell death). While the specific pathway for **10-Deacetylyunnanxane** is not documented, a generalized apoptotic signaling pathway often initiated by such compounds is illustrated below. This pathway typically involves the activation of caspases, a family of protease enzymes, and the regulation by Bcl-2 family proteins.

Generalized Apoptotic Pathway for Cytotoxic Diterpenoids

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Caption: Generalized apoptotic signaling pathway initiated by a cytotoxic diterpenoid.

Conclusion

While **10-Deacetylyunnanxane** has been identified and its basic physicochemical properties are known, a significant gap exists in the scientific literature regarding its specific biological functions. The information and protocols provided in this guide are based on the broader class of diterpenoids and are intended to provide a starting point for future research. Further investigation is required to elucidate the precise mechanism of action, potential therapeutic applications, and detailed signaling pathways of **10-Deacetylyunnanxane**.

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References

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